

# An In-depth Technical Guide to the Safe Handling of 6-Cyanohexanoic Acid

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## Compound of Interest

Compound Name: 6-Cyanohexanoic acid

Cat. No.: B1265822

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This guide provides a comprehensive overview of the safety and handling protocols for **6-Cyanohexanoic acid** (CAS No. 5602-19-7). Given the limited availability of specific toxicological data for this compound, this document incorporates general safety principles for handling cyano- and carboxylic acid-containing compounds, alongside available physical and chemical data. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

## Introduction to 6-Cyanohexanoic Acid

**6-Cyanohexanoic acid** is an organic compound featuring both a nitrile (-CN) and a carboxylic acid (-COOH) functional group attached to a six-carbon chain.<sup>[1]</sup> This bifunctional nature makes it a valuable intermediate in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals.<sup>[1]</sup> Its physical state at room temperature can be a colorless to pale yellow liquid or solid.<sup>[1]</sup> The presence of both the polar cyano and carboxylic acid groups allows for hydrogen bonding and dipole-dipole interactions, rendering it soluble in polar solvents like water and alcohols.<sup>[1]</sup>

## Hazard Identification and Classification

While specific GHS classification for **6-Cyanohexanoic acid** is not readily available, its chemical structure suggests potential hazards associated with both nitriles and carboxylic

acids. It is prudent to handle this compound with the assumption that it may be harmful if swallowed, toxic in contact with skin, and may cause eye and skin irritation.

## Physical and Chemical Properties

A summary of the available physical and chemical data for **6-Cyanohehexanoic acid** is presented below. It is important to note that there are some discrepancies in the reported values in publicly available sources.

Property	Value	Source
CAS Number	5602-19-7	[2]
Molecular Formula	C <sub>7</sub> H <sub>11</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	141.17 g/mol	[1][2]
Appearance	Colorless to pale yellow liquid or solid	[1]
Boiling Point	325 °C at 760 mmHg	chem960.com
No data available	BLD Pharm	
Flash Point	150.3 °C	chem960.com
Density	1.068 g/cm <sup>3</sup>	chem960.com
Solubility	Soluble in polar solvents such as water and alcohols.	[1]

## Toxicological Data

Specific toxicological data for **6-Cyanohehexanoic acid**, such as LD50 (median lethal dose), is not readily available in the public domain. General safety precautions indicate that it may pose health risks if ingested or inhaled.[1]

## Reactivity and Stability

**6-Cyanohehexanoic acid** is known to participate in chemical reactions typical of its functional groups, including esterification and amidation.[1] Information regarding its stability and specific

incompatibilities is limited.

## Experimental Protocols

Detailed experimental methodologies for determining key safety parameters are crucial for a comprehensive risk assessment. Below are representative protocols for acute oral toxicity and flash point determination, which are standard methods for characterizing new or less-studied chemical entities.

### Representative Experimental Protocol: Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is a stepwise procedure using a minimal number of animals to classify a substance for its acute oral toxicity.

**Objective:** To determine the acute oral toxicity of a substance and classify it according to the Globally Harmonised System (GHS).

**Principle:** A small group of animals (typically three) is dosed at a defined starting dose level. The outcome (mortality or survival) determines the subsequent step: dosing another group at a lower or higher dose level, or terminating the test.

**Methodology:**

- **Animal Selection:** Healthy, young adult rodents (e.g., rats or mice) of a single sex are used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with access to food and water, except for a brief fasting period before dosing.
- **Dose Preparation:** The test substance is typically administered via gavage in a suitable vehicle. The concentration is prepared based on the starting dose level (e.g., 5, 50, 300, or 2000 mg/kg body weight).
- **Administration:** A single dose is administered to the fasted animals. The volume administered is kept as low as possible.

- **Observation:** Animals are observed for mortality, clinical signs of toxicity, and body weight changes for at least 14 days. Observations are frequent on the day of dosing and at least daily thereafter.
- **Pathology:** At the end of the observation period, all surviving animals are euthanized and subjected to a gross necropsy.

## Representative Experimental Protocol: Flash Point Determination by Pensky-Martens Closed Cup Tester (ASTM D93)

This method is used to determine the flash point of flammable liquids.

**Objective:** To determine the lowest temperature at which the vapors of a substance will ignite when an ignition source is introduced.

**Principle:** A sample of the substance is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid until a flash is observed.

**Methodology:**

- **Apparatus:** A Pensky-Martens closed-cup tester, consisting of a test cup, a lid with an opening for an ignition source, a stirrer, and a heating source, is used.
- **Sample Preparation:** The test cup is filled with the sample to a specified level.
- **Procedure:**
  - The sample is heated at a slow, constant rate while being continuously stirred.
  - At regular temperature intervals, the stirring is stopped, and an ignition source (a small flame or an electric igniter) is dipped into the vapor space of the cup.
  - The test is continued until a distinct flash is observed inside the cup.
- **Data Recording:** The temperature at which the flash occurs is recorded as the flash point, corrected for barometric pressure.

## Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **6-Cyanohexanoic acid** in a laboratory setting, from receipt of the chemical to its final disposal.

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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)